

A Technical Guide to the Physical State and Melting Point of Myristoleyl Myristate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myristoleyl myristate*

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This in-depth technical guide provides a comprehensive overview of the physical state and melting point of **Myristoleyl myristate**, a wax ester of significant interest in various scientific and industrial applications, including pharmaceuticals and cosmetics. This document outlines the key physical properties, presents quantitative data in a structured format, and details standardized experimental protocols for their determination.

Physical State of Myristoleyl Myristate

Myristoleyl myristate, at ambient temperature (approximately 20-25°C), exists as a white to yellowish waxy solid.^{[1][2]} Its solid nature at room temperature is a key characteristic influencing its application as a structuring agent, emollient, and thickener in various formulations. The texture is often described as waxy, contributing to its functional properties in topical preparations and other delivery systems.

Melting Point of Myristoleyl Myristate

The melting point of **Myristoleyl myristate** is a critical parameter for its handling, formulation, and performance. It is consistently reported to be in the range of human body temperature, which is a desirable attribute for many cosmetic and pharmaceutical applications.

Quantitative Data Summary

The following table summarizes the melting point of **Myristoleyl myristate** as reported in various technical sources.

Parameter	Value	Reference(s)
Melting Point	~38 °C (100 °F)	[3][4]
Melting Point	37-39 °C	[5]
Melting Point	37-55 °C	[6]
Melting Point	37.4 °C	[7]

Experimental Protocols

Accurate determination of the physical state and melting point of **Myristoleyl myristate** requires standardized experimental procedures. The following sections detail the methodologies that are broadly applicable to waxy solids of this nature.

Determination of Physical State

The physical state of a substance at a given temperature is primarily determined through visual observation under controlled conditions.

Methodology:

- Sample Preparation: A representative sample of **Myristoleyl myristate** is placed in a clear, inert container (e.g., a glass beaker or vial).
- Temperature Control: The sample is maintained at a standard ambient temperature, typically 20°C or 25°C, for a sufficient period to ensure thermal equilibrium. This can be achieved using a calibrated incubator or a temperature-controlled room.
- Visual Observation: The sample is visually inspected for its physical characteristics. The observation should note its state (solid, liquid, or semi-solid), color, and form (e.g., crystalline, amorphous, waxy).
- Documentation: The observed physical state at the specified temperature is recorded.

Determination of Melting Point

For waxy solids like **Myristoleyl myristate**, standardized methods such as those described by ASTM International and the United States Pharmacopeia (USP) are recommended for accurate and reproducible melting point determination.

This method is suitable for determining the melting point of crystalline waxes. It relies on observing the temperature plateau during the cooling of a molten sample, which corresponds to the heat of fusion being released.

Methodology:

- **Apparatus:** The apparatus consists of a test tube to hold the sample, a calibrated thermometer or temperature probe, an air bath, and a water bath.
- **Sample Preparation:** A sample of **Myristoleyl myristate** is melted by heating it to at least 8°C above its expected melting point.
- **Procedure:**
 - The molten sample is poured into the test tube to a specific height.
 - The thermometer is inserted into the molten sample, ensuring the bulb is at a specified depth.
 - The test tube assembly is placed in the air bath, which is then immersed in the water bath maintained at a constant temperature (typically 16-28°C).
 - The temperature of the sample is recorded at regular intervals (e.g., every 15 seconds) as it cools.
- **Data Analysis:** A cooling curve is plotted with temperature versus time. The melting point is the temperature at which the rate of temperature change decreases, forming a plateau. This plateau is identified as the first five consecutive readings that are within 0.1°C of each other.

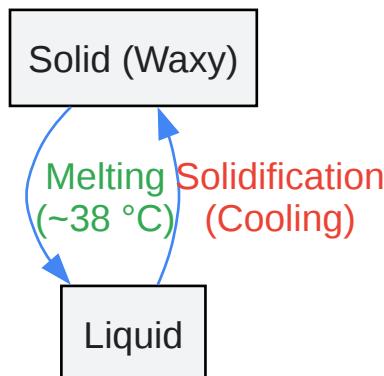
This method is widely used in the pharmaceutical industry and involves heating a small sample in a capillary tube and observing the temperature range over which it melts.

Methodology:

- Apparatus: A melting point apparatus with a heating block or bath, a calibrated thermometer or digital temperature sensor, and capillary tubes are required.
- Sample Preparation: A small amount of finely powdered **Myristoleyl myristate** is introduced into a capillary tube, which is then sealed at one end. The sample is packed to a specific height.
- Procedure:
 - The capillary tube containing the sample is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate, typically 1°C per minute, especially near the expected melting point.
 - The temperatures at which the substance begins to melt (the first appearance of liquid) and is completely molten are observed and recorded.
- Data Analysis: The melting range is reported as the temperature from the initial to the final melting point. For a pure substance, this range is typically narrow.

Visualization of Physical State Transition

The relationship between temperature and the physical state of **Myristoleyl myristate** can be visualized as a simple state transition diagram.



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Caption: State transition of **Myristoleyl myristate**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical State and Melting Point of Myristoleyl Myristate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15551876#physical-state-and-melting-point-of-myristoleyl-myristate>

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